

Proper Disposal of Methyl Adipate: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: Methyl adipate

Cat. No.: B8814857

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For researchers, scientists, and drug development professionals, ensuring the safe handling and disposal of chemical reagents is paramount. This guide provides essential safety and logistical information for the proper disposal of **methyl adipate**, a common laboratory chemical. Adherence to these procedures is critical for maintaining a safe laboratory environment and complying with regulatory standards.

Key Safety Data

The following table summarizes important quantitative safety data for **methyl adipate** (monomethyl adipate and dimethyl adipate). This information is crucial for risk assessment and in the event of an emergency.

Property	Monomethyl Adipate	Dimethyl Adipate
CAS Number	627-91-8	627-93-0
Molecular Formula	C ₇ H ₁₂ O ₄	C ₈ H ₁₄ O ₄
Molecular Weight	160.17 g/mol	174.19 g/mol
Boiling Point	162 °C (at 13 hPa)	Not specified in search results.
Melting Point	7 - 9 °C	Not specified in search results.
Density	1.081 g/mL (at 25 °C)	Not specified in search results.
Oral LD50 (Rat)	Not specified in search results.	> 5,000 mg/kg[1]
Hazard Classification	Skin Irritant (Category 2), Eye Irritant (Category 2)[2]	Not classified as a hazardous substance or mixture.[1]

Accidental Release Measures

In the event of a spill, follow these steps to ensure safety and proper containment:

- **Ensure Adequate Ventilation:** Immediately ensure the area is well-ventilated to avoid the buildup of vapors.[1]
- **Personal Protective Equipment (PPE):** Wear appropriate PPE, including safety goggles, chemical-resistant gloves, and impervious clothing.[1]
- **Containment:** For small spills, absorb the liquid with an inert material such as sand, earth, or vermiculite.[3][4] For large spills, dike the area to prevent further spreading.[4]
- **Collection:** Collect the absorbed material and spilled liquid into a suitable, labeled, and closed container for disposal.[1][3]
- **Decontamination:** Clean the spill area thoroughly. Wash the area and prevent runoff into drains.[3] Decontaminate all protective clothing and equipment before reuse.[3]

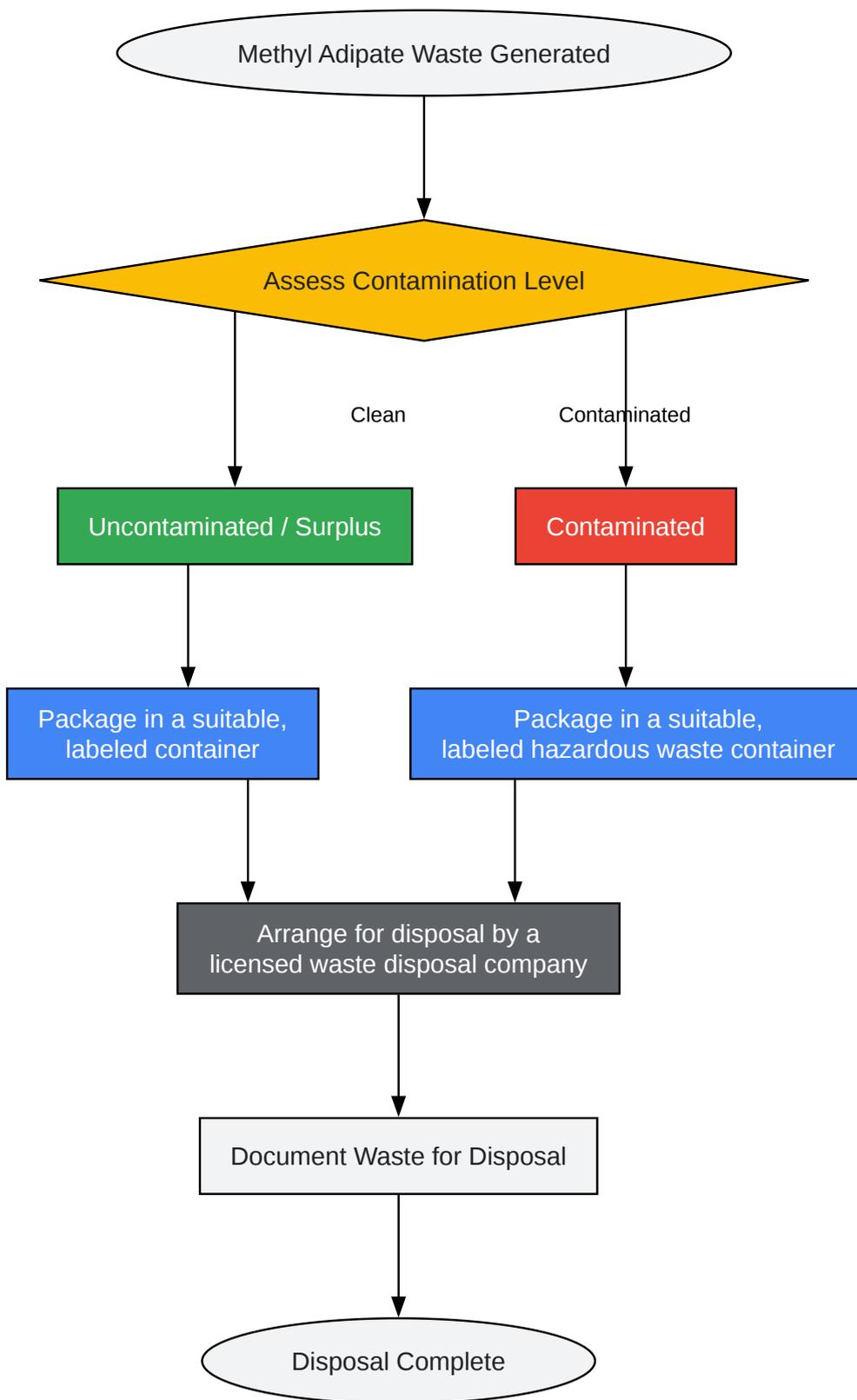
Step-by-Step Disposal Protocol

Proper disposal of **methyl adipate** is crucial to prevent environmental contamination and ensure regulatory compliance.

- **Waste Identification and Classification:** Determine if the discarded chemical is classified as hazardous waste according to local, regional, and national regulations.[\[2\]](#)[\[4\]](#)
- **Containerization:** Place the **methyl adipate** waste into a suitable, closed, and properly labeled container.[\[1\]](#)
- **Storage:** Store the waste container in a cool, dry, and well-ventilated area, away from incompatible materials.[\[5\]](#)
- **Engage a Licensed Disposal Company:** Offer surplus and non-recyclable solutions to a licensed disposal company.[\[1\]](#)[\[5\]](#) Do not empty into drains.[\[1\]](#)[\[2\]](#)
- **Contaminated Materials:** Dispose of contaminated materials, such as gloves and absorbent pads, in accordance with applicable laws and good laboratory practices.[\[1\]](#)[\[5\]](#)

Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **methyl adipate**.



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Methyl Adipate Disposal Workflow

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